

# preventing decomposition of 5-Fluoro-1-indanone during storage

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## Compound Focus: 5-Fluoro-1-indanone

CAS No.: 700-84-5

Cat. No.: S774613

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## Technical Data Summary

The table below summarizes the key physical and storage properties of **5-Fluoro-1-indanone** (CAS 700-84-5) gathered from chemical suppliers and databases.

Property	Specification / Recommended Condition	Source
Chemical Structure	C9H7FO (Molecular Weight: 150.15)	[1] [2] [3]
Appearance	White to yellowish crystalline solid or powder	[2] [3] [4]
Melting Point	38-40 °C	[2] [4]
Storage Temperature	0-8 °C (Refrigerator)	[2] [3]
Physical State at RT	Low melting solid (may be liquid at room temperature)	[2] [4]

Property	Specification / Recommended Condition	Source
Protective Equipment	Dust mask (N95), Eyeshields, Gloves	[4]
Hazards	Harmful if inhaled, in contact with skin, or swallowed. Irritating to eyes, respiratory system, and skin.	[2] [4]

## FAQs and Troubleshooting

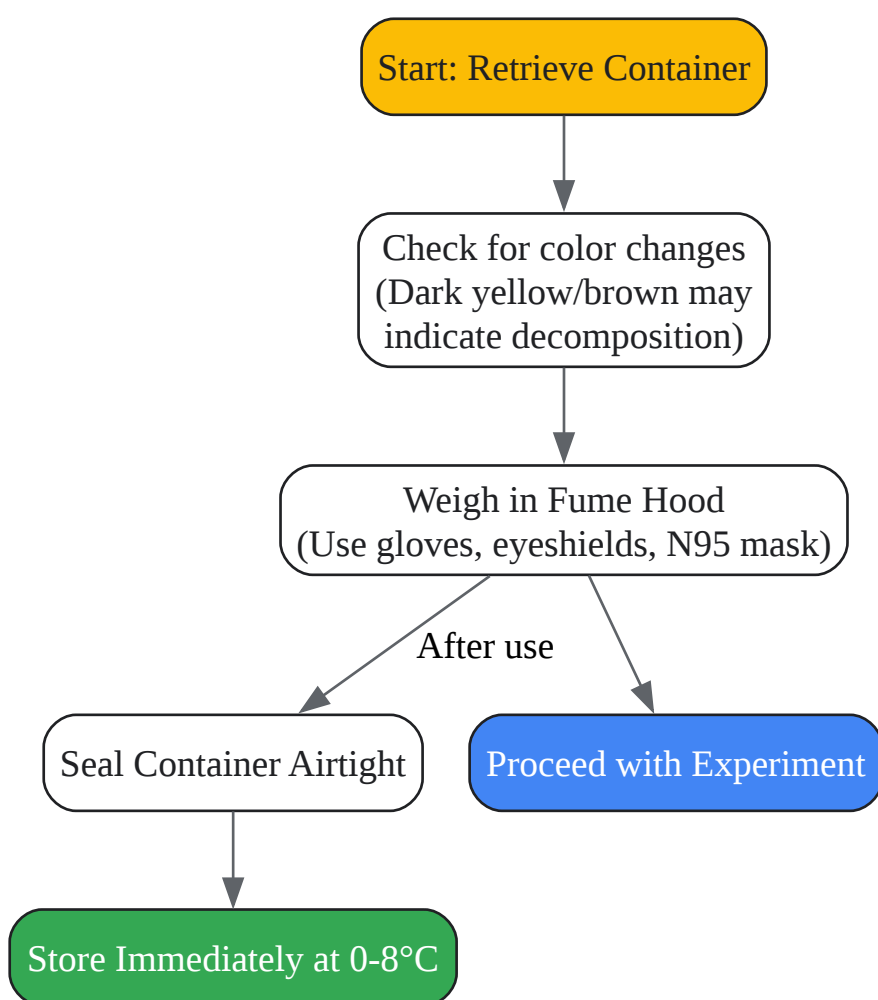
Here are answers to common questions and solutions to potential problems regarding the storage and handling of **5-Fluoro-1-indanone**.

- **Q1: What is the most critical factor in storing 5-Fluoro-1-indanone?** The primary rule is **consistent refrigeration**. The product specifications from multiple suppliers explicitly state to **store at 0-8°C** [2] [3]. This low temperature slows down degradation reactions and maintains the compound's chemical integrity for pharmaceutical and biochemical research applications [3].
- **Q2: My 5-Fluoro-1-indanone has turned from white to dark yellow or brown. What does this mean?** A significant color change is a strong visual indicator of decomposition. While the compound is typically white to pale yellow when pure [2] [3], a darkening color suggests the formation of degradation products. The compound should be used with caution, as its purity and reactivity in syntheses may be compromised.
- **Q3: The solid material has become liquid in the refrigerator. Is this a problem?** Not necessarily. The listed melting point of **5-Fluoro-1-indanone** is 38-40°C [2] [4], which is relatively low. It is described as a "crystalline low melting solid," meaning it can melt even under mild handling conditions or in a warm environment [2]. As long as it has been stored within the recommended 0-8°C range, this is likely a physical property rather than a sign of decomposition. Allow it to cool fully in the refrigerator before use.
- **Q4: What are the best practices for handling this compound to ensure its stability?**
  - **Airtight Sealing:** Always keep the container tightly closed when not in use to prevent absorption of moisture from the air.

- **Temperature Control:** Minimize the time the compound spends outside the refrigerator. Allow it to acclimatize to room temperature inside a sealed container to prevent water condensation.
- **Use Protective Equipment:** Given that it is harmful and irritating [2] [4], always handle it in a fume hood while wearing appropriate gloves, eyeshields, and an N95 dust mask to prevent personal exposure and contamination of the sample.

## Experimental Workflow for Storage and Handling

The following diagram outlines the recommended procedure for storing and using **5-Fluoro-1-indanone** to minimize decomposition.



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## References

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2. 700-84- | CAS DataBase [chemicalbook.com]
3. 5-Fluoro-1-indanone [chemimpex.com]
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